

Application Notes and Protocols: Preparation of 1,3-Diphenylisobenzofuran (DPBF) Stock Solutions

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Compound of Interest

Compound Name: 1,3-Diphenylisobenzofuran

Cat. No.: B146845

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

1,3-Diphenylisobenzofuran (DPBF) is a valuable fluorescent probe widely utilized in experimental biology and chemistry.[1][2] Its primary application lies in the detection of reactive oxygen species (ROS), particularly singlet oxygen ($^1\text{O}_2$), due to a highly specific reaction that leads to a measurable decrease in its fluorescence.[2] Upon reaction with singlet oxygen, DPBF forms an unstable endoperoxide that subsequently decomposes into the non-fluorescent compound 1,2-dibenzoylbenzene.[3] This characteristic makes DPBF an effective tool for quantifying the generation of singlet oxygen in various chemical and biological systems, including photodynamic therapy research. It is important to note that while highly reactive with singlet oxygen, DPBF can also react with other ROS such as hydroxyl, alkoxyl, and peroxy radicals, which should be considered during experimental design and data interpretation.[1][3]

These application notes provide detailed protocols for the preparation of DPBF stock solutions for use in diverse experimental settings.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative properties of **1,3-Diphenylisobenzofuran**.

Property	Value	Solvent	Citation
Molecular Weight	270.33 g/mol	-	[4]
Solubility	5.56 mg/mL (20.57 mM)	DMSO	[4]
5 mg/mL (18.50 mM)	DMSO	[2]	
Insoluble	Water	[4]	
Molar Extinction Coefficient (ϵ)	$2.71 \times 10^3 \text{ M}^{-1}\cdot\text{cm}^{-1}$	Ethanol	
$3.95 \times 10^3 \text{ M}^{-1}\cdot\text{cm}^{-1}$	DMSO		
$5.06 \times 10^3 \text{ M}^{-1}\cdot\text{cm}^{-1}$	DMF		
Excitation Wavelength (Ex)	~410 nm	Various	[3]
495 nm	-	[4]	
Emission Wavelength (Em)	450-480 nm	Various	[3]
523 nm	-	[4]	

Experimental Protocols

Preparation of a 10 mM DPBF Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of DPBF in dimethyl sulfoxide (DMSO), a common solvent for this compound.

Materials:

- **1,3-Diphenylisobenzofuran (DPBF)** powder (Molecular Weight: 270.33 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

- Vortex mixer
- Ultrasonic bath (recommended)
- Calibrated micropipettes
- Analytical balance

Procedure:

- **Weighing DPBF:** Accurately weigh 10 mg of DPBF powder using an analytical balance and transfer it to a suitable microcentrifuge tube or amber glass vial.
- **Adding Solvent:** Add 3.6992 mL of anhydrous DMSO to the tube containing the DPBF powder to achieve a final concentration of 10 mM.^{[1][4]}
- **Dissolution:** Tightly cap the tube and vortex thoroughly to facilitate dissolution. If the DPBF does not fully dissolve, sonication in an ultrasonic bath may be required to achieve a clear solution.^{[2][4]}
- **Storage:** Store the 10 mM DPBF stock solution at -20°C or -80°C, protected from light.^{[1][2]}
^[4] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][4]} When stored properly in a solvent at -80°C, the solution can be stable for up to a year.^[5]

Preparation of a Working Solution

This protocol outlines the dilution of the stock solution to a typical working concentration for experimental use.

Materials:

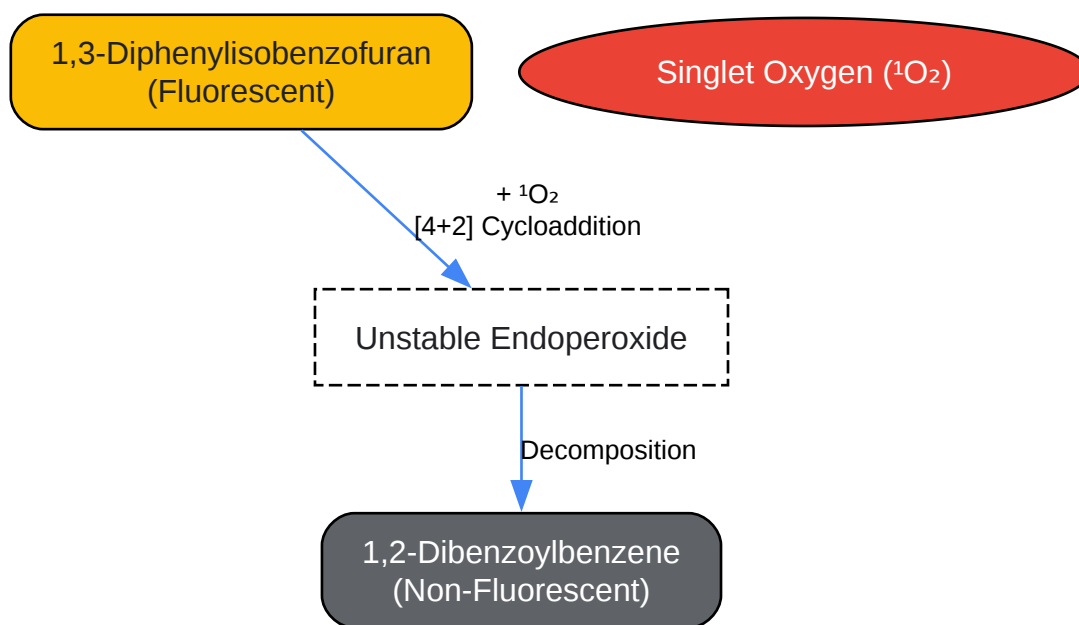
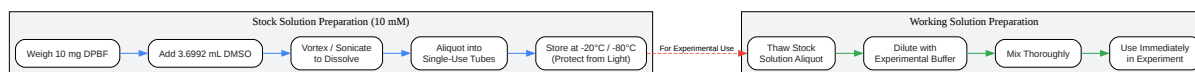
- 10 mM DPBF stock solution in DMSO
- Appropriate experimental buffer (e.g., phosphate-buffered saline (PBS), serum-free cell culture medium)
- Microcentrifuge tubes or other suitable containers

Procedure:

- **Thawing the Stock Solution:** Remove an aliquot of the 10 mM DPBF stock solution from the freezer and allow it to thaw at room temperature, protected from light.
- **Dilution:** Dilute the stock solution to the desired final concentration using the appropriate experimental buffer. For example, to prepare a 20 μ M working solution, you would dilute the 10 mM stock solution 1:500 in the buffer. The final concentration should be optimized based on the specific experimental requirements.[\[1\]](#)[\[4\]](#)
- **Mixing:** Gently vortex or invert the tube to ensure the working solution is homogeneous.
- **Immediate Use:** It is recommended to prepare the working solution fresh for each experiment and use it immediately, as the stability of DPBF in aqueous solutions can be limited.

Visualizations

Experimental Workflow for DPBF Stock Solution Preparation



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